

5-Bromo-2-methoxybenzoic acid structure

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzoic acid

CAS No.: 2476-35-9

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An In-Depth Technical Guide to **5-Bromo-2-methoxybenzoic Acid**: Structure, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-methoxybenzoic acid is a halogenated aromatic carboxylic acid that serves as a crucial building block in modern organic synthesis. Its unique structural arrangement, featuring a carboxylic acid, a methoxy ether, and a bromine atom on a benzene ring, provides a versatile scaffold for creating complex molecular architectures. The differential reactivity of its functional groups makes it a valuable intermediate, particularly in the synthesis of pharmaceutical compounds and other high-value chemical entities. This guide provides a comprehensive technical overview of its structure, properties, synthesis, characterization, reactivity, and applications, with a focus on practical insights for laboratory and development settings.

Molecular Structure and Physicochemical Properties

The foundational attributes of **5-Bromo-2-methoxybenzoic acid** dictate its behavior in chemical reactions and its physical handling characteristics. The molecule consists of a benzoic acid core, with a methoxy group (-OCH₃) positioned ortho to the carboxylic acid (-COOH) and a bromine atom (Br) at the para position relative to the methoxy group.

Chemical Structure

The IUPAC name for this compound is **5-bromo-2-methoxybenzoic acid**.^[1] Its structure is depicted below.

Caption: 2D Chemical Structure of **5-Bromo-2-methoxybenzoic acid**.

Physicochemical Data

A summary of the key properties is provided in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO ₃	^[1] ^[2] ^[3]
Molecular Weight	231.04 g/mol	^[1] ^[2] ^[3]
CAS Number	2476-35-9	^[1] ^[2] ^[3]
Appearance	White to tan solid, powder, or crystals	^[2]
Melting Point	118-122 °C	
Boiling Point	334.7 °C at 760 mmHg	^[2]
SMILES	<chem>COC1=C(C=C(C=C1)Br)C(=O)O</chem>	^[1]
InChIKey	JFDUXZIRWBYBAQ-UHFFFAOYSA-N	^[1]

Synthesis and Manufacturing

The synthesis of **5-Bromo-2-methoxybenzoic acid** is typically achieved through the electrophilic bromination of 2-methoxybenzoic acid (o-anisic acid). The methoxy group is a

strong activating, ortho-para director. Due to steric hindrance from the adjacent carboxylic acid group at the ortho position, the incoming electrophile (bromine) is predominantly directed to the para position, yielding the 5-bromo product with high selectivity.

Causality in Synthetic Protocol

A common and effective method involves the use of elemental bromine in the presence of a strong acid like sulfuric acid.

- **Choice of Starting Material:** 2-methoxybenzoic acid is readily available and inexpensive. Its electronic properties (activated ring) make it highly susceptible to electrophilic substitution.
- **Role of Sulfuric Acid:** Concentrated sulfuric acid serves as both a solvent and a catalyst. It protonates the carboxylic acid, further deactivating the ortho positions, and polarizes the bromine molecule, increasing its electrophilicity and facilitating the reaction.
- **Reaction Control:** The reaction is typically run at or below room temperature to control the reaction rate and minimize the formation of poly-brominated side products. Pouring the reaction mixture into ice-cold water is a critical step that simultaneously quenches the reaction and precipitates the less water-soluble product, allowing for easy isolation.

Experimental Protocol: Bromination of 2-Methoxybenzoic Acid

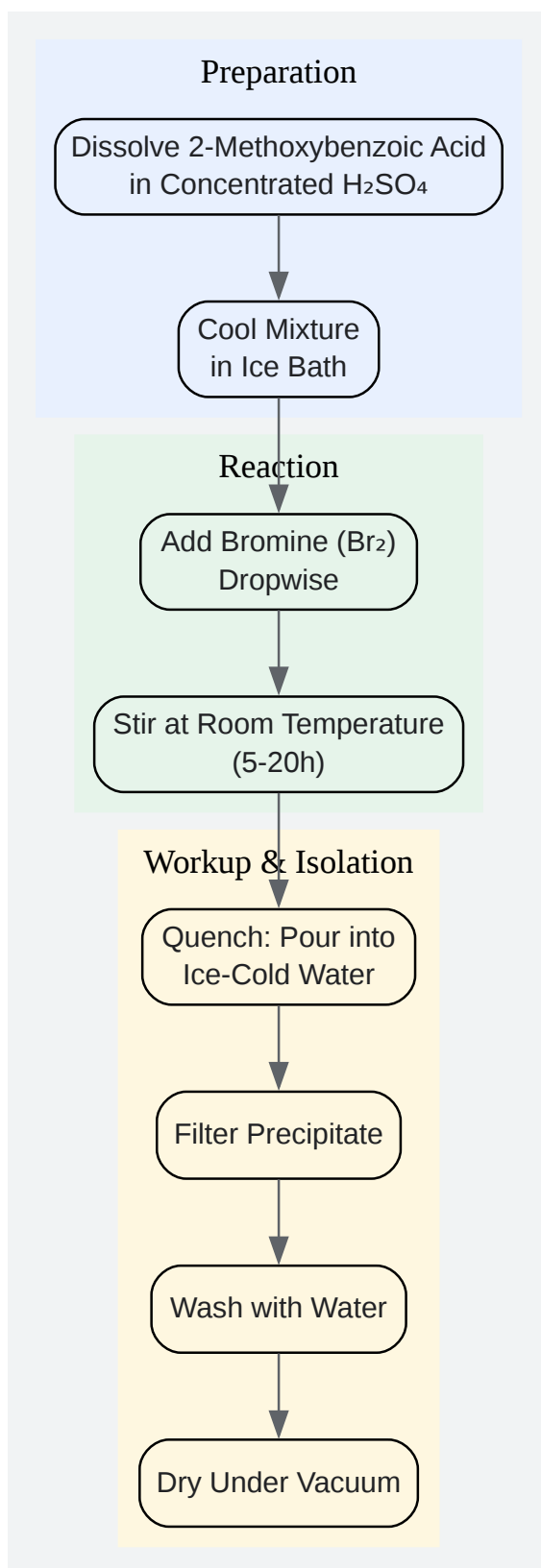
This protocol is adapted from established industrial methods for the selective bromination of substituted benzoic acids.^{[4][5]}

Materials:

- 2-Methoxybenzoic acid
- Concentrated Sulfuric Acid (H_2SO_4)
- Liquid Bromine (Br_2)
- Ice-cold water
- Ethanol (for recrystallization, optional)

Procedure:

- In a reaction vessel equipped with a mechanical stirrer and a dropping funnel, dissolve 2-methoxybenzoic acid (1.0 equivalent) in concentrated sulfuric acid at room temperature.
- Cool the mixture in an ice bath to maintain a low temperature.
- Slowly add liquid bromine (1.0-1.5 equivalents) dropwise to the stirred solution over a period of 10-20 minutes, ensuring the temperature does not rise significantly.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours (e.g., 5-20 hours) until completion, which can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).^[4]
- Carefully pour the reaction mixture onto a sufficient volume of ice-cold water. A solid precipitate will form.
- Collect the precipitated solid by vacuum filtration and wash thoroughly with cold water to remove residual acid.
- Dry the solid product under vacuum. For higher purity, the crude product can be recrystallized from a suitable solvent like ethanol.^[4]



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Caption: Workflow for the synthesis of **5-Bromo-2-methoxybenzoic acid**.

Structural Elucidation and Quality Control

Confirming the identity and purity of the synthesized **5-Bromo-2-methoxybenzoic acid** is paramount. A combination of spectroscopic methods provides a self-validating system for structural confirmation.

Spectroscopic Characterization

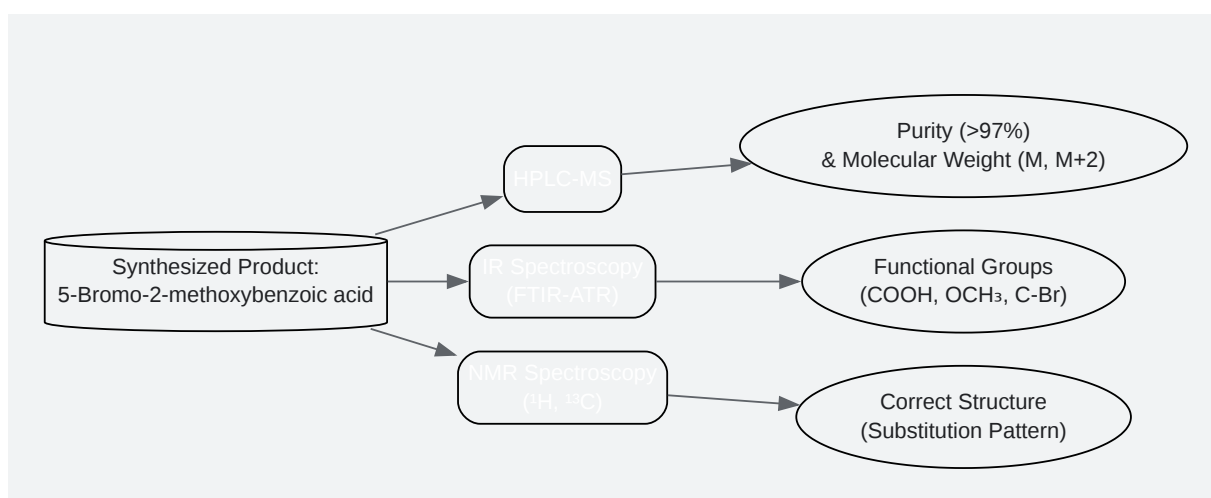
- **¹H NMR Spectroscopy:** The proton NMR spectrum provides definitive information about the substitution pattern on the aromatic ring. For the 5-bromo isomer, three distinct signals are expected in the aromatic region, corresponding to the three protons on the ring. The methoxy group will appear as a sharp singlet around 3.8-4.0 ppm, and the acidic proton of the carboxyl group will be a broad singlet at a downfield shift (>10 ppm).
- **Infrared (IR) Spectroscopy:** The IR spectrum is used to confirm the presence of key functional groups.^[1] Characteristic peaks include a broad absorption band for the O-H stretch of the carboxylic acid (approx. 2500-3300 cm⁻¹), a sharp and strong C=O stretch (approx. 1680-1710 cm⁻¹), C-O stretching for the ether and acid (approx. 1250-1300 cm⁻¹ and 1000-1100 cm⁻¹), and a C-Br stretch in the fingerprint region (approx. 500-600 cm⁻¹).
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. Due to the nearly 1:1 natural abundance of bromine isotopes (⁷⁹Br and ⁸¹Br), the molecular ion peak will appear as a characteristic pair of peaks (M and M+2) of roughly equal intensity, which is a definitive indicator of a monobrominated compound.

Analytical Workflow Protocol

Objective: To confirm the structure and assess the purity of a synthesized batch of **5-Bromo-2-methoxybenzoic acid**.

- **Sample Preparation:**
 - **NMR:** Dissolve ~5-10 mg of the dried sample in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
 - **IR:** Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk, or use an ATR-FTIR spectrometer with the neat solid.^[1]

- HPLC-MS: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like acetonitrile or methanol.
- Data Acquisition:
 - Acquire ^1H and ^{13}C NMR spectra.
 - Obtain the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.
 - Inject the sample into an HPLC-MS system to obtain a chromatogram for purity assessment and a mass spectrum for molecular weight confirmation.
- Data Analysis:
 - Compare the obtained spectra with reference data or theoretical predictions.[6]
 - Integrate the HPLC peak to determine purity (e.g., >97%).
 - Verify the isotopic pattern for bromine in the mass spectrum.



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Caption: Self-validating workflow for structural characterization.

Applications in Drug Discovery and Medicinal Chemistry

5-Bromo-2-methoxybenzoic acid is not typically an active pharmaceutical ingredient (API) itself but rather a highly valuable intermediate. Its utility stems from the ability to selectively functionalize the carboxylic acid and the carbon-bromine bond.

- **Synthesis of Antidiabetic Agents:** 5-Bromo-2-alkylbenzoic acids are key intermediates in the synthesis of modern antidiabetic drugs.[5] For instance, the structurally similar 5-bromo-2-methylbenzoic acid is a documented starting material for producing Canagliflozin, an SGLT2 inhibitor used to treat type 2 diabetes.[5] The **5-bromo-2-methoxybenzoic acid** scaffold can be similarly employed to create analogues and new chemical entities in this therapeutic class.
- **Scaffold for Cross-Coupling Reactions:** The bromine atom on the aromatic ring is an excellent handle for transition metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These reactions allow for the precise installation of new carbon-carbon or carbon-heteroatom bonds, which is a cornerstone of modern drug discovery for building molecular complexity.
- **Derivatization via Carboxylic Acid:** The carboxylic acid group can be readily converted into a wide range of other functional groups, including esters, amides, and acid chlorides. This allows for the exploration of structure-activity relationships (SAR) by creating libraries of compounds where this position is varied to optimize target binding, selectivity, and pharmacokinetic properties.

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **5-Bromo-2-methoxybenzoic acid** is essential for laboratory safety.

- **Hazard Classification:** The compound is classified as acutely toxic if swallowed (Acute Tox. 3).[1] It can also cause skin and serious eye irritation.[7]

- Handling Precautions: Always handle this chemical in a well-ventilated area or a fume hood.
[8][9] Wear appropriate personal protective equipment (PPE), including chemical safety goggles, nitrile gloves, and a lab coat.[7][9] Avoid generating dust and avoid all personal contact, including inhalation.[8][9]
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[8] Keep it away from incompatible materials such as strong oxidizing agents.[9]
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[7][10]
 - Skin: Wash off immediately with plenty of soap and water. If irritation occurs, seek medical advice.[7][10]
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[7][9]
 - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen and seek medical attention.[7][9]

Conclusion

5-Bromo-2-methoxybenzoic acid is a foundational building block in organic and medicinal chemistry. Its well-defined structure, predictable reactivity, and straightforward synthesis make it an indispensable tool for researchers. From its role in the synthesis of established pharmaceuticals to its potential as a scaffold for future drug discovery programs, a thorough understanding of its properties and protocols is essential for leveraging its full potential in the development of novel chemical entities.

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